

# PS-1145 Dihydrochloride: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *PS-1145 dihydrochloride*

Cat. No.: *B149754*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **PS-1145 dihydrochloride**, a potent and selective inhibitor of I $\kappa$ B kinase (IKK). This document details its chemical properties, mechanism of action, and key experimental data, offering a valuable resource for researchers in oncology, inflammation, and drug discovery.

## Chemical and Physical Properties

**PS-1145 dihydrochloride** is the salt form of the active IKK inhibitor. It is essential to distinguish between the dihydrochloride salt and the free base in research applications.

Property	Value	Citation(s)
CAS Number	1049743-58-9 (for dihydrochloride); 431898-65-6 (for free base)	[1][2][3]
Molecular Formula	C <sub>17</sub> H <sub>11</sub> ClN <sub>4</sub> O · 2HCl	
Molecular Weight	395.67 g/mol	
Purity	≥98% (HPLC)	
Solubility	Soluble to 5 mM in DMSO with gentle warming.	
Storage	Store at +4°C	

## Mechanism of Action: Inhibition of the NF-κB Signaling Pathway

PS-1145 is a selective inhibitor of the IκB kinase (IKK) complex, a critical component of the nuclear factor kappa B (NF-κB) signaling pathway.[4] By inhibiting IKK, PS-1145 prevents the phosphorylation and subsequent ubiquitination and proteasomal degradation of the inhibitory protein IκBα.[4][5] This action ensures that IκBα remains bound to NF-κB, sequestering it in the cytoplasm and thereby blocking its translocation to the nucleus.[5] The inhibition of NF-κB nuclear translocation prevents the transcription of a wide array of pro-inflammatory and anti-apoptotic genes.[4][5]

## Signaling Pathway Diagram

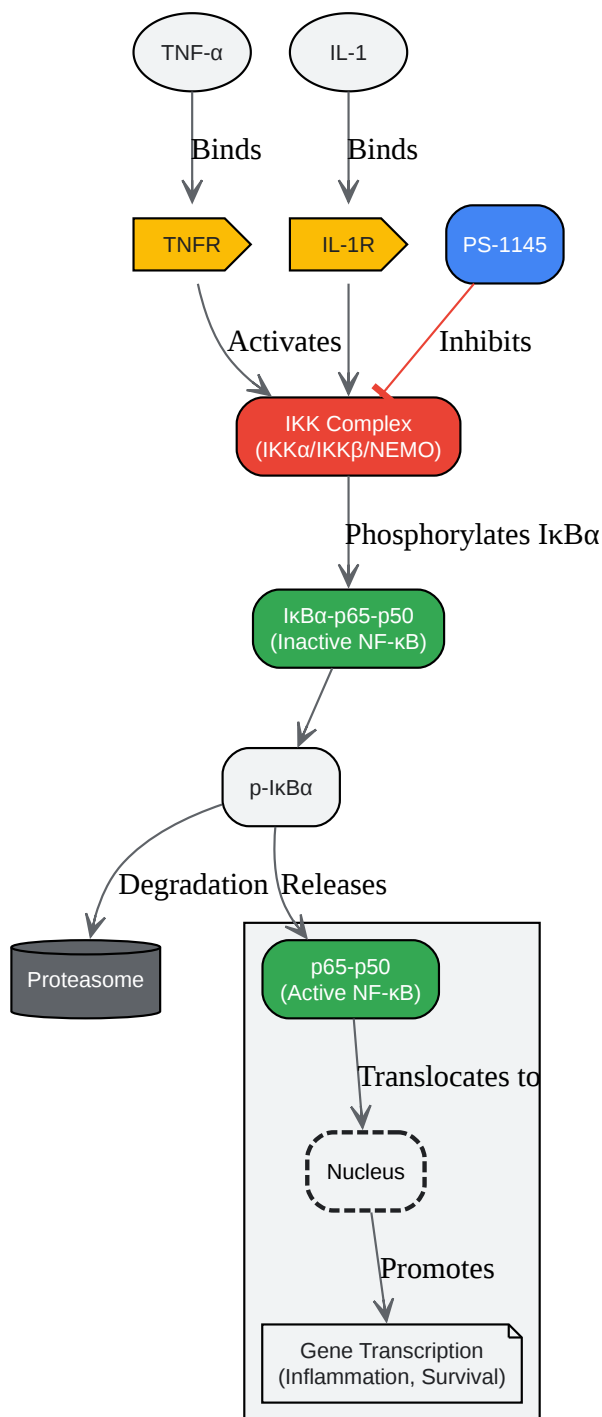


Figure 1: PS-1145 Mechanism of Action in the NF-κB Pathway

[Click to download full resolution via product page](#)

Caption: PS-1145 inhibits the IKK complex, preventing NF-κB activation.

## Quantitative Biological Activity

PS-1145 demonstrates high potency and selectivity for the IKK complex.

Target	Assay Type	IC <sub>50</sub>	Notes	Citation(s)
IKK	Kinase Assay	88 - 100 nM	Potent inhibition of the IκB kinase complex.	<a href="#">[6]</a> <a href="#">[7]</a>
PKA, PKC, CKII	Kinase Assays	No effect	Demonstrates selectivity for IKK over other kinases.	

## Experimental Protocols

The following are representative protocols for key assays in which **PS-1145 dihydrochloride** is utilized.

### IKK Kinase Inhibition Assay

This assay measures the ability of PS-1145 to inhibit the phosphorylation of an IκBα substrate by the IKK complex.

- Materials:
  - Partially purified IKK complex (e.g., from HeLa S3 cells)
  - MEKK1 (catalytic domain for IKK activation)
  - Biotinylated IκBα peptide substrate
  - **PS-1145 dihydrochloride**
  - ATP
  - Phospho-[Ser32]-IκBα specific antibody

- ELISA-based detection system
- Procedure:
  - Pre-activate the IKK complex using the catalytic domain of MEKK1.
  - Pre-incubate the activated IKK complex with varying concentrations of PS-1145 (e.g., 0.1–1  $\mu$ M) for 1 hour at 25°C.
  - Initiate the kinase reaction by adding the biotinylated I $\kappa$ B $\alpha$  peptide substrate and ATP.
  - Incubate for a defined period to allow for phosphorylation.
  - Stop the reaction and quantify the amount of phosphorylated I $\kappa$ B $\alpha$  peptide using an ELISA format with a phospho-specific antibody.[8]
  - Determine the IC<sub>50</sub> value by plotting the percentage of inhibition against the logarithm of the PS-1145 concentration.

## NF- $\kappa$ B Reporter Assay (Luciferase-based)

This cell-based assay quantifies the transcriptional activity of NF- $\kappa$ B.

- Materials:
  - HEK293 cells (or other suitable cell line)
  - NF- $\kappa$ B luciferase reporter plasmid
  - Transfection reagent
  - **PS-1145 dihydrochloride**
  - NF- $\kappa$ B stimulus (e.g., TNF- $\alpha$  or IL-1 $\beta$ )
  - Luciferase assay reagent
- Procedure:

- Transfect HEK293 cells with the NF- $\kappa$ B luciferase reporter plasmid.
- After allowing for plasmid expression, pre-treat the cells with various concentrations of PS-1145 for 1-2 hours.
- Stimulate the cells with an NF- $\kappa$ B activator (e.g., 10 ng/mL TNF- $\alpha$ ) for 6-8 hours.
- Lyse the cells and measure the luciferase activity using a luminometer.
- Normalize the luciferase activity to a co-transfected control plasmid (e.g., Renilla luciferase) or total protein concentration.<sup>[9][10]</sup>

## Apoptosis Assay (Annexin V Staining)

This flow cytometry-based assay detects the externalization of phosphatidylserine, an early marker of apoptosis.

- Materials:
  - Multiple myeloma cell lines (e.g., MM.1S)
  - **PS-1145 dihydrochloride**
  - Annexin V-FITC (or other fluorophore conjugate)
  - Propidium Iodide (PI)
  - Annexin V binding buffer
  - Flow cytometer
- Procedure:
  - Culture multiple myeloma cells to the desired density.
  - Treat the cells with PS-1145 at various concentrations for a specified duration (e.g., 24-48 hours).
  - Harvest the cells, including any floating cells in the supernatant.

- Wash the cells with cold PBS.
- Resuspend the cells in Annexin V binding buffer.
- Add Annexin V-FITC and PI to the cell suspension and incubate in the dark.
- Analyze the stained cells by flow cytometry to differentiate between live, early apoptotic, late apoptotic, and necrotic cells.[\[11\]](#)[\[12\]](#)

## Experimental Workflow Diagram

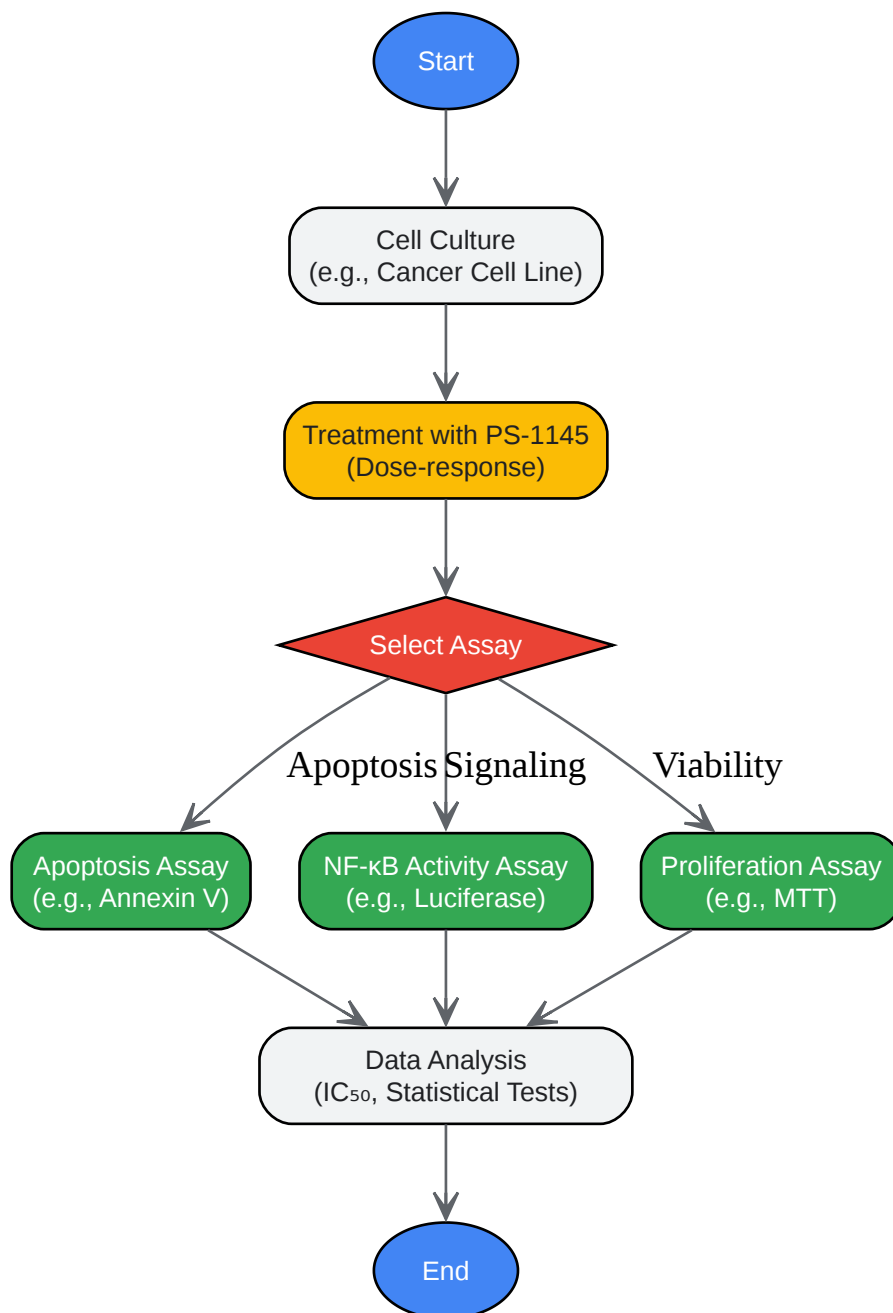


Figure 2: General Experimental Workflow for PS-1145 Evaluation

[Click to download full resolution via product page](#)

Caption: A generalized workflow for studying the effects of PS-1145.



## Conclusion

**PS-1145 dihydrochloride** is a valuable research tool for investigating the role of the NF- $\kappa$ B signaling pathway in various physiological and pathological processes. Its high potency and selectivity make it a suitable agent for in vitro and in vivo studies aimed at understanding the therapeutic potential of IKK inhibition in diseases such as cancer and inflammatory disorders. This guide provides a foundational understanding for researchers to effectively utilize PS-1145 in their experimental designs.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. biorbyt.com [biorbyt.com]
- 3. biorbyt.com [biorbyt.com]
- 4. The anti-tumor function of the IKK inhibitor PS1145 and high levels of p65 and KLF4 are associated with the drug resistance in nasopharyngeal carcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medkoo.com [medkoo.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. PS-1145 - Immunomart [immunomart.com]
- 8. selleckchem.com [selleckchem.com]
- 9. researchgate.net [researchgate.net]
- 10. A selective small molecule NF- $\kappa$ B inhibitor from a high-throughput cell based assay for "AP-1 hits" - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Annexin V staining assay protocol for apoptosis | Abcam [abcam.com]

- To cite this document: BenchChem. [PS-1145 Dihydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149754#ps-1145-dihydrochloride-cas-number-and-molecular-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)